

Benchmarking the performance of Tridecanedioic acid-based lubricants with commercial esters.

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Compound of Interest

Compound Name: Tridecanedioic acid

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Performance Benchmark: Tridecanedioic Acid-Based Lubricants vs. Commercial Esters

A Comparative Guide for Researchers and Scientists

In the pursuit of enhanced operational efficiency and equipment longevity, the selection of high-performance lubricants is paramount. This guide provides an objective comparison of lubricants formulated with **tridecanedioic acid** (a C13 dicarboxylic acid) esters against commercially available ester-based lubricants. The information presented herein, supported by experimental data from various studies, is intended to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Dicarboxylic acid esters, including those derived from **tridecanedioic acid**, are recognized for their excellent thermal and oxidative stability, favorable viscosity-temperature characteristics, and good lubricity.^[1] These properties make them suitable for demanding applications where conventional lubricants may fall short.

Quantitative Performance Data

The following tables summarize key performance indicators for dicarboxylic acid-based lubricants and a selection of common commercial esters. It is important to note that this data

has been compiled from multiple sources and direct, head-to-head comparative studies under identical conditions are limited.

Table 1: Physicochemical Properties of Dicarboxylic Acid-Based Esters

Ester Type	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index (VI)	Pour Point (°C)	Flash Point (°C)	Oxidative Stability (Oxidative Onset Temp, °C)
Di-2-ethylhexyl dodecanedioate (D2EHD)	19.98	5.4	178-216	-58	200	-
Di-2-ethylbutyl dodecanedioate (D2EBD)	-	-	178-216	-	-	216
Dioleyl dodecanedioate (DOID)	-	-	-	-	305	183
Di-2-ethylhexyl azelate (D2EHAz)	-	-	178-216	< -60	-	-
Di-2-ethylhexyl suberate (D2EHSub)	-	-	178-216	< -60	-	-

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)

Table 2: Typical Properties of Commercial Ester Lubricants

Ester Type	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index (VI)	Pour Point (°C)	Flash Point (°C)
Di-isodecyl Adipate	15	-	-	-55	>210
Di-isotridecyl Adipate	29	-	-	-45	>230
Di-2-ethylhexyl Sebacate	13	-	-	-57	>220
C8-C10 Trimellitate	55	-	-	-45	>270
Isodecyl Trimellitate	140	-	-	-28	>265

Data compiled from a commercial product datasheet.[\[4\]](#)

Experimental Protocols

The data presented in the tables above are typically determined using standardized test methods developed by organizations such as ASTM International. The following are detailed methodologies for key experiments.

Kinematic Viscosity (ASTM D445)

This test method determines the resistance to flow of a fluid under gravity.

- Apparatus: Calibrated glass capillary viscometer, constant temperature bath, stopwatch.
- Procedure:
 - The lubricant sample is brought to the test temperature in the constant temperature bath.

- A specific volume of the lubricant is drawn into the viscometer.
- The time taken for the lubricant to flow between two marked points on the viscometer under the influence of gravity is measured.
- The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.
- This procedure is typically performed at 40°C and 100°C.

Viscosity Index (ASTM D2270)

The Viscosity Index (VI) is an empirical, unitless number that indicates the effect of temperature changes on the viscosity of the oil. A higher VI indicates a smaller change in viscosity with temperature.

- Procedure: The VI is calculated from the kinematic viscosities of the lubricant at 40°C and 100°C using a standard formula.

Pour Point (ASTM D97)

This test method determines the lowest temperature at which a lubricant will continue to flow.

- Apparatus: Test jar, thermometer, cooling bath.
- Procedure:
 - The lubricant sample is heated and then cooled at a specified rate in the cooling bath.
 - At every 3°C interval, the test jar is tilted to observe for any movement of the lubricant surface.
 - The pour point is the lowest temperature at which movement is observed.

Flash Point (ASTM D92 - Cleveland Open Cup Method)

This test method determines the lowest temperature at which the vapors of the lubricant will ignite when an ignition source is passed over it.

- Apparatus: Cleveland open cup apparatus, thermometer, ignition source.
- Procedure:
 - The lubricant sample is placed in the test cup and heated at a constant rate.
 - A small flame is passed across the surface of the liquid at specified temperature intervals.
 - The flash point is the lowest temperature at which the vapors above the liquid ignite.

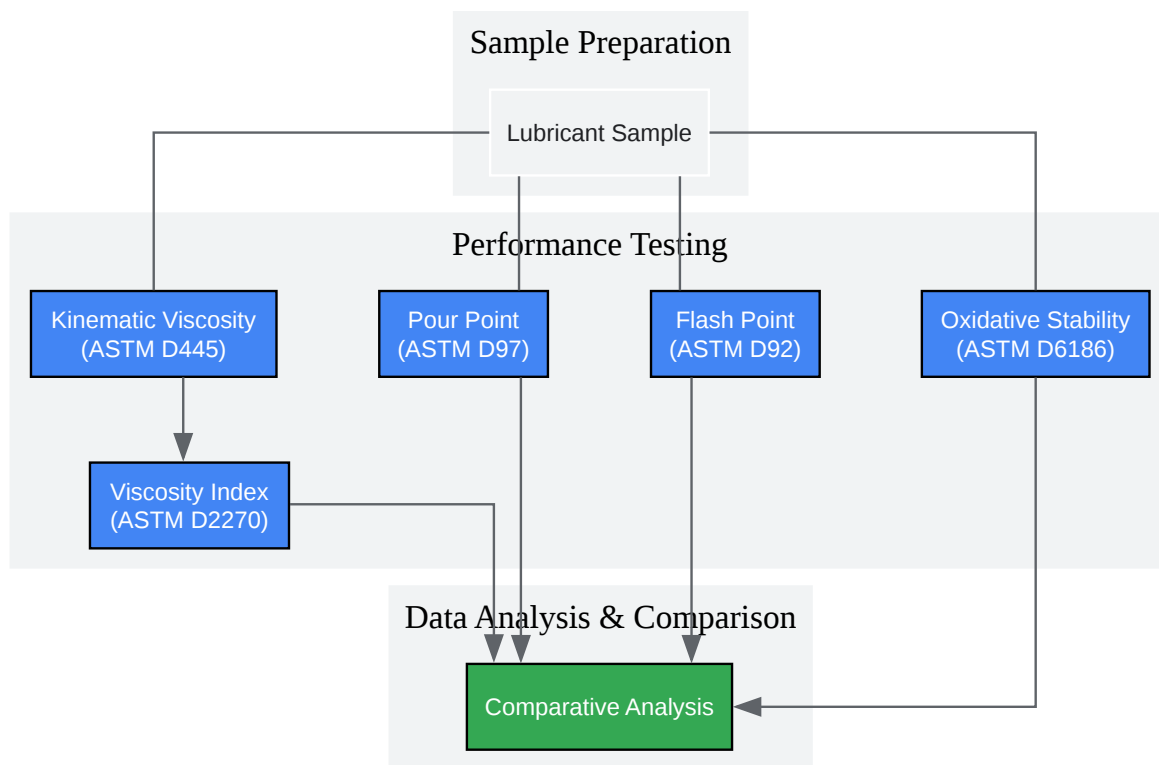
Oxidative Stability (ASTM D6186 - Pressure Differential Scanning Calorimetry)

This test measures the lubricant's resistance to oxidation under elevated temperature and pressure.

- Apparatus: Pressure Differential Scanning Calorimeter (PDSC).
- Procedure:
 - A small sample of the lubricant is placed in the PDSC sample pan.
 - The sample is heated to a specified isothermal temperature under a pressurized oxygen atmosphere.
 - The time until an exothermic reaction (oxidation) is detected is measured. This is reported as the oxidation induction time, with a longer time indicating better oxidative stability.^{[4][5]}

Visualizations

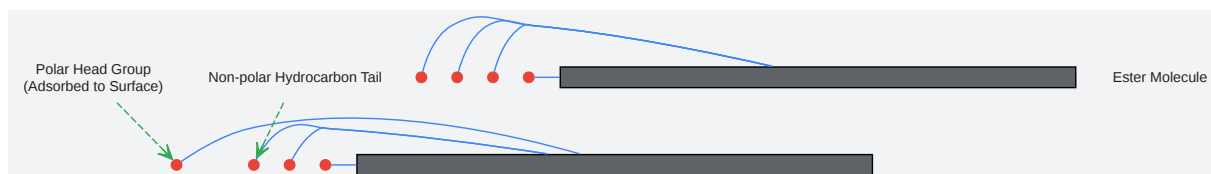
Experimental Workflow for Lubricant Performance Testing



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Caption: A streamlined workflow for the comprehensive performance evaluation of lubricants.

Mechanism of Boundary Lubrication by Ester Molecules



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Caption: Ester molecules forming a protective boundary layer on metal surfaces.

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